Safe Disposal of Tributyl Phosphate-d27: A Step-by-Step Guide

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Compound of Interest	
Compound Name:	*Tributyl phosphate-d27*
CAS No.:	*61196-26-7*
Cat. No.:	*B579870*

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Proper disposal of **Tributyl phosphate-d27** is crucial for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. The information is based on safety data sheets for Tributyl phosphate, the non-deuterated analog, as specific disposal protocols for the deuterated compound are not distinctly outlined but are expected to follow the same principles.

Key Safety and Hazard Information

Tributyl phosphate-d27 is a deuterated version of Tributyl phosphate (TBP). While specific toxicity data for the d27 variant is limited, the hazard profile is considered analogous to TBP. TBP is harmful if swallowed, causes skin irritation, is suspected of causing cancer, and is harmful to aquatic life with long-lasting effects.[1][2] Therefore, handling and disposal require strict adherence to safety protocols.

Hazard Classifications:

- Acute Toxicity (Oral)

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- Skin Irritation
- Carcinogenicity (Suspected)
- Hazardous to the Aquatic Environment

Quantitative Data

The following table summarizes key quantitative data for Tributyl phosphate, which is relevant for the handling and disposal of its deuterated form.

Property	Value
Molecular Formula	$C_{12}D_{27}O_4P$
Molecular Weight	293.48 g/mol
Form	Liquid
Vapor Pressure	0.008 hPa at 20 °C
Relative Density	0.979 g/cm³ at 25 °C
Water Solubility	ca. 6 g/L at 20 °C
Flash Point	145 °C (293 °F) - closed cup
Autoignition Temperature	>482 °C

Data for non-deuterated Tributyl phosphate.[1][3]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Tributyl phosphate-d27**.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE to minimize exposure.

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety glasses with side-shields or goggles.

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- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a respirator with an appropriate vapor cartridge.

2. Waste Collection:

- Container: Use a designated, properly labeled, and sealed container for liquid chemical waste. The container should be compatible with organic phosphates.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Tributyl phosphate-d27**," and the associated hazards (e.g., "Toxic," "Irritant").
- Segregation: Do not mix **Tributyl phosphate-d27** waste with other incompatible waste streams.[1] Keep it in its original container if possible.[1]

3. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be well-ventilated, cool, and away from sources of ignition.[1]
- Ensure the container is kept upright to prevent leakage.[1]

4. Final Disposal:

- Licensed Disposal Company: The primary and recommended method for disposal is to offer the surplus and non-recyclable solution to a licensed disposal company.[1]
- Incineration: The preferred method of destruction is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1] **Tributyl phosphate-d27** should be dissolved in a combustible solvent before incineration.[1]
- Environmental Precautions: Prevent the product from entering drains or the environment.[1] Discharge into the environment must be avoided.[1]

5. Spill Management: In case of a spill, follow these procedures:

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- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Absorption: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Tributyl phosphate-d27**.

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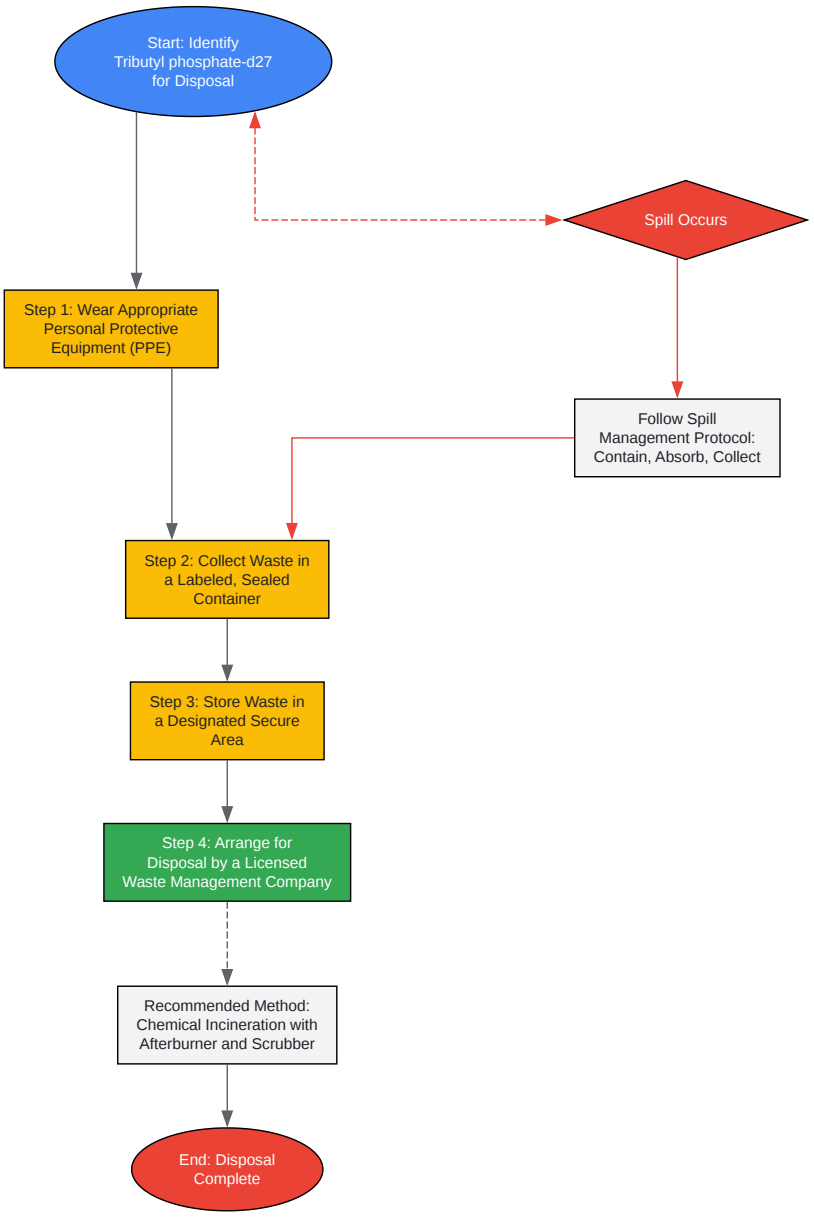

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Caption: Workflow for the safe disposal of **Tributyl phosphate-d27**.

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